Synthesis of 3-[2-(2-Hydroxyethoxy)ethoxy]propanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Hydroxy-PEG2-acid*

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This in-depth technical guide details the synthesis of 3-[2-(2-Hydroxyethoxy)ethoxy]propanoic acid, a valuable bifunctional molecule often utilized as a hydrophilic linker in various scientific and pharmaceutical applications. This document provides a comprehensive overview of a plausible synthetic pathway, including detailed experimental protocols and relevant chemical data.

Introduction

3-[2-(2-Hydroxyethoxy)ethoxy]propanoic acid, also known as HO-PEG2-propanoic acid, is a short-chain polyethylene glycol (PEG) derivative featuring a terminal hydroxyl group and a carboxylic acid moiety. This unique structure imparts hydrophilicity and provides two distinct reactive sites for conjugation to other molecules. Its application is prominent in areas such as drug delivery, bioconjugation, and surface modification. This guide focuses on a practical and accessible synthetic route for its preparation in a laboratory setting.

Synthetic Pathway Overview

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The most direct and commonly employed strategy for the synthesis of 3-[2-(2-Hydroxyethoxy)ethoxy]propanoic acid involves a two-step process:

- Michael Addition: The conjugate addition of di(ethylene glycol) to an acrylate ester. This reaction forms the carbon-oxygen bond and extends the carbon chain.
- Hydrolysis: The subsequent hydrolysis of the resulting ester to yield the final carboxylic acid product.

An alternative final step involves the deprotection of a tert-butyl ester, which can be advantageous in certain synthetic strategies.

Below is a diagram illustrating the overall synthetic workflow.

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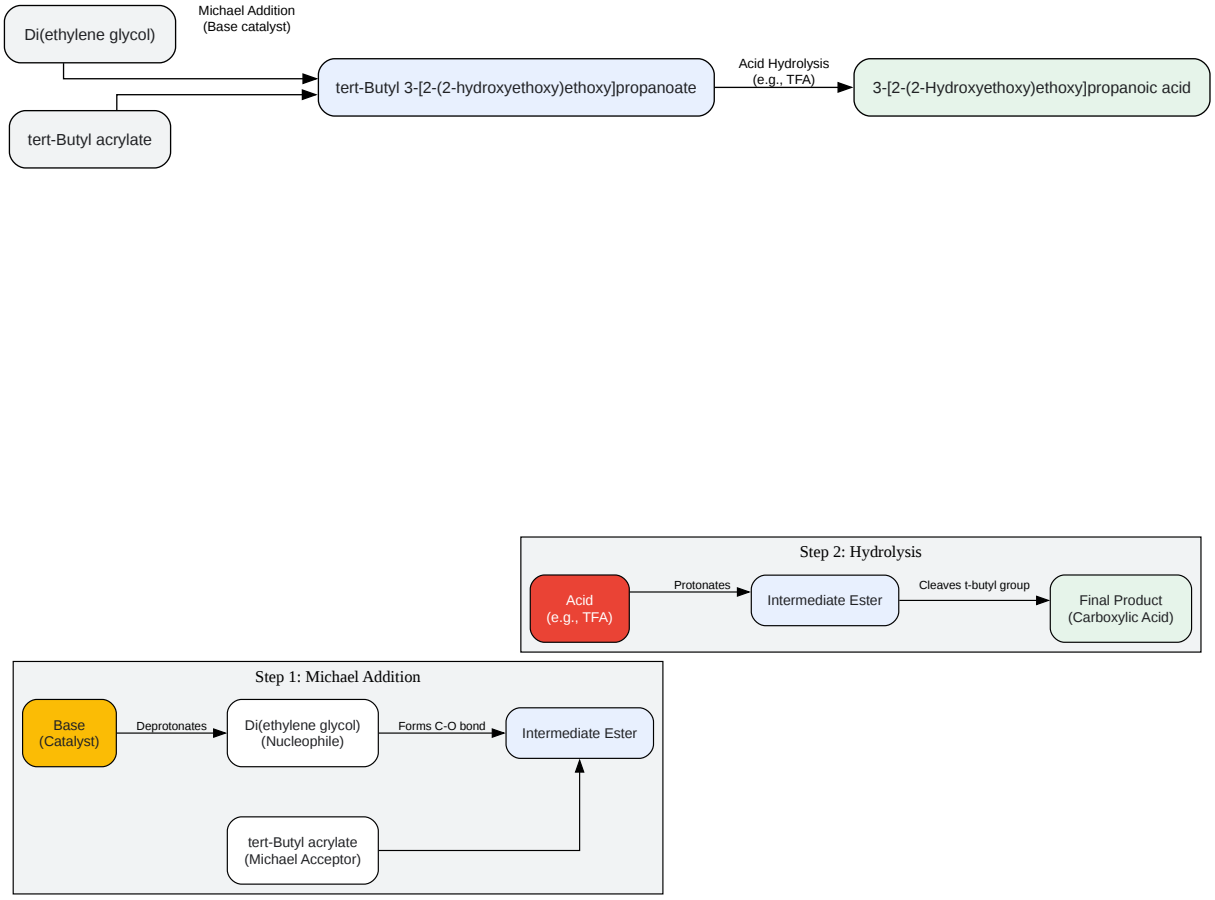

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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